

# 6-Amino-2-cyanobenzothiazole CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 6-Amino-2-cyanobenzothiazole

Cat. No.: B113003

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## An In-depth Technical Guide to 6-Amino-2-cyanobenzothiazole

For Researchers, Scientists, and Drug Development Professionals

### Core Compound Details

**6-Amino-2-cyanobenzothiazole** is a heterocyclic organic compound that serves as a versatile building block in medicinal chemistry and chemical biology. Its unique structure, featuring an amino group and a cyano group on a benzothiazole core, underpins its utility in the synthesis of bioluminescent probes and for bioorthogonal ligations.

Property	Value	Source
CAS Number	7724-12-1	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	175.21 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>5</sub> N <sub>3</sub> S	<a href="#">[1]</a>
Synonyms	2-Cyano-6-aminobenzothiazole, 6-Amino-2-benzothiazolecarbonitrile	<a href="#">[1]</a>
Appearance	Crystals	<a href="#">[2]</a>
Storage Temperature	2-8°C	<a href="#">[2]</a>

## Synthesis Protocols

The synthesis of **6-Amino-2-cyanobenzothiazole** (ACBT) is critical for its application in research and development. While traditional methods exist, a more recent, scalable, and economical approach has been developed.

## Economical and Scalable Synthesis using DABCO Catalysis

This method presents an improvement over traditional cyanations that often use toxic reagents and result in low yields.[\[3\]](#)[\[4\]](#)

Experimental Protocol:

- **Reaction Setup:** A mixture of the starting material, 6-amino-2-chlorobenzothiazole, is prepared.
- **Cyanation:** The cyanation is carried out using a suitable cyanide source.
- **Catalysis:** 1,4-diazabicyclo[2.2.2]octane (DABCO) is introduced as a catalyst. The use of DABCO is essential for the reaction to proceed under mild conditions.[\[4\]](#)

- **Reaction Conditions:** The reaction is typically heated to ensure completion. In the absence of DABCO, no conversion is observed, highlighting the catalyst's crucial role.[4]
- **Workup and Purification:** Following the reaction, a standard extractive workup is performed to isolate the crude product.
- **Final Product:** The crude product is then purified, typically by crystallization, to yield **6-Amino-2-cyanobenzothiazole**.

Note: This protocol is a generalized representation. For specific quantities and detailed reaction conditions, refer to the primary literature.

## Chemical Reactivity and Applications

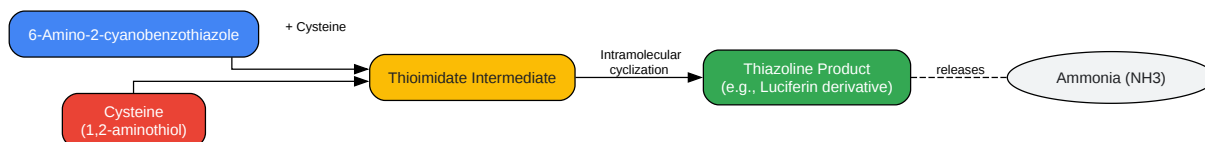
The reactivity of **6-Amino-2-cyanobenzothiazole** is centered around its amino and cyano functional groups, making it a valuable tool for bioconjugation and probe development.

### CBT-Cys Click Reaction

A key application of ACBT is its rapid and selective condensation reaction with molecules containing a 1,2-aminothiol group, such as the amino acid cysteine.[5] This bioorthogonal ligation, often termed the "CBT-Cys click reaction," proceeds efficiently under physiological conditions without the need for a catalyst.[5]

Reaction Mechanism:

- **Thioimide Formation:** The thiol group of cysteine performs a nucleophilic attack on the carbon atom of the cyano group in ACBT, leading to the formation of a thioimide intermediate.[6]
- **Intramolecular Cyclization:** The amino group of the cysteine then attacks the imino-carbon in an intramolecular fashion.
- **Product Formation:** This is followed by the release of ammonia to form the final, stable thiazoline product.[6] This reaction is fundamental to the in-situ synthesis of luciferin derivatives for bioluminescence imaging.[4]



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### CBT-Cys Click Reaction Pathway.

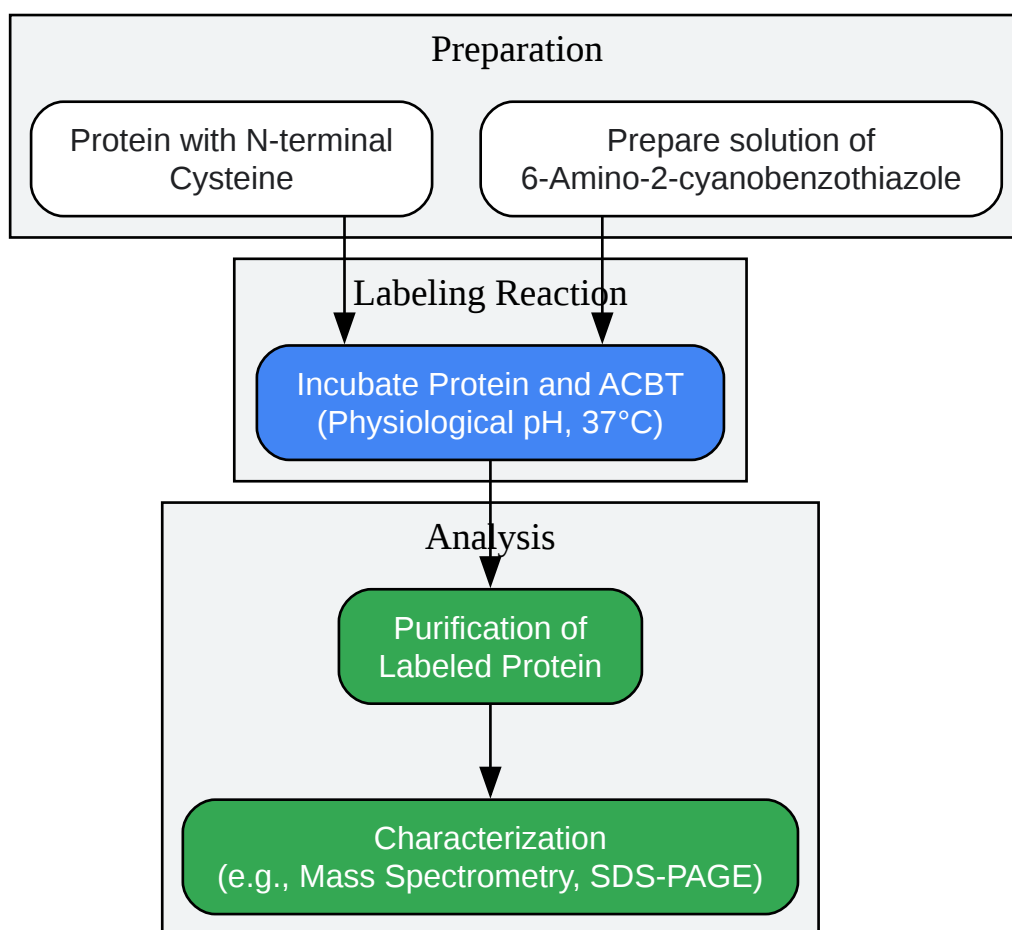
## Applications in Drug Development and Research

The unique reactivity of **6-Amino-2-cyanobenzothiazole** has led to its use in several advanced applications:

- **Bioluminescence Imaging (BLI):** As a precursor to D-aminoluciferin, ACBT is instrumental in the development of bioluminescent probes for in vivo imaging.[4][5]
- **Site-Specific Protein Labeling:** The CBT-Cys click reaction allows for the precise labeling of proteins at N-terminal cysteine residues or at sites containing unnatural amino acids with a 1,2-aminothiol group.[4][5]
- **Enzyme Immobilization:** The stable linkage formed through the CBT-Cys reaction is utilized for immobilizing enzymes onto various supports.[5]
- **Intracellular Nanostructure Synthesis:** The controlled, bioorthogonal nature of the reaction enables the synthesis of polymeric nanostructures within living cells.[5]

## Experimental Workflow: Site-Specific Protein Labeling

The following diagram illustrates a typical workflow for labeling a protein of interest using **6-Amino-2-cyanobenzothiazole**.



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### General workflow for protein labeling.

#### Experimental Protocol for Protein Labeling:

A general protocol for labeling a protein with an N-terminal cysteine using 6-amino-CBT involves the following steps:

- **Protein Preparation:** The protein of interest, engineered to have an N-terminal cysteine, is purified and prepared in a suitable buffer (e.g.,  $\text{NH}_4\text{HCO}_3$  buffer, pH 8.5).
- **Reagent Preparation:** A stock solution of 6-amino-CBT is prepared in an organic solvent such as acetonitrile. A reducing agent like TCEP (tris(2-carboxyethyl)phosphine) is often included to prevent disulfide bond formation of the cysteine.

- **Ligation Reaction:** The protein solution is mixed with the 6-amino-CBT solution and TCEP. The reaction mixture is then incubated at 37°C for a specific duration, typically 1 hour.[7]
- **Analysis of Labeling Efficiency:** The extent of labeling can be determined by techniques such as liquid chromatography-mass spectrometry (LC-MS) to identify the mass shift corresponding to the addition of the ACBT molecule.[7]

This technical guide provides a foundational understanding of **6-Amino-2-cyanobenzothiazole**, its synthesis, reactivity, and key applications. For researchers and professionals in drug development, this compound offers a powerful tool for creating sophisticated biological probes and bioconjugates.

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- To cite this document: BenchChem. [6-Amino-2-cyanobenzothiazole CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b113003#6-amino-2-cyanobenzothiazole-cas-number-and-molecular-weight]

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